Technical Assessment & Safety Protocol: Methyl 3-aminocyclohexanecarboxylate

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Compound of Interest

Compound Name:	*Methyl 3-aminocyclohexanecarboxylate*
CAS No.:	*87091-29-0*
Cat. No.:	*B3194860*

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Introduction: The Stereochemical Scaffold

Methyl 3-aminocyclohexanecarboxylate (CAS: 87091-29-0 for free base; 712313-64-9 for trans-HCl) represents a critical class of alicyclic

-amino acids used extensively in medicinal chemistry. Unlike flexible linear amino acids, the cyclohexane ring imposes conformational restriction, a property exploited to lock bioactive peptides into specific secondary structures (e.g.,

-turns or helices).

This guide addresses the technical handling, safety profile, and synthetic utility of this compound. Given the presence of stereocenters at C1 and C3, researchers must distinguish between cis and trans isomers, as their pharmacological profiles and physical properties differ significantly.

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Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

The compound exists primarily as a hydrochloride salt in commercial distribution to ensure stability against oxidation and hydrolysis.

Nomenclature & Identification Table

Feature	Data	Technical Note
IUPAC Name	Methyl 3-aminocyclohexane-1-carboxylate	
Common CAS (Free Base)	87091-29-0	Liquid/Low-melting solid; prone to oxidation.
Common CAS (trans-HCl)	712313-64-9	Stable white crystalline powder.
Molecular Formula	(Free Base)	MW: 157.21 g/mol
Molecular Formula	(Salt)	MW: 193.67 g/mol
Stereochemistry	Mixture, cis, or trans	Trans isomer is thermodynamically favored in some syntheses.
Solubility	DMSO, Methanol	Critical: Some MSDS report water insolubility for the salt, which is atypical for amine salts. Empirical verification is required before aqueous workups.

Structural Alert: Stereoisomerism

The 1,3-substitution pattern creates diastereomers. The cis isomer has the amino and carboxylate groups on the same face of the ring, while the trans isomer places them on opposite faces.

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- Implication: In drug design, switching from cis to trans can alter the vector of the substituents by >100°, completely changing receptor binding affinity.

Hazard Identification & Risk Assessment (GHS)

While some suppliers list "No Hazard," the Precautionary Principle dictates treating this amino ester as a functional irritant due to the reactive primary amine and potential for hydrolysis.

Signal Word:WARNING

Hazard Class	Category	H-Code	Hazard Statement
Skin Corrosion/Irritation	2	H315	Causes skin irritation.[1]
Eye Damage/Irritation	2A	H319	Causes serious eye irritation.[1]
STOT - Single Exposure	3	H335	May cause respiratory irritation.[1]

Toxicological Context[7][8]

- Acute Toxicity: Data is scarce (LD50 not established). Treat as potentially harmful if swallowed.[1][2][3]

- Reactivity: The primary amine is nucleophilic; the ester is electrophilic. Avoid contact with strong oxidizers, strong acids (hydrolysis risk), and strong bases (saponification).

Safe Handling & Engineering Controls

The following workflow establishes a self-validating safety loop for handling **Methyl 3-aminocyclohexanecarboxylate**.

Diagram 1: Exposure Control & Handling Workflow

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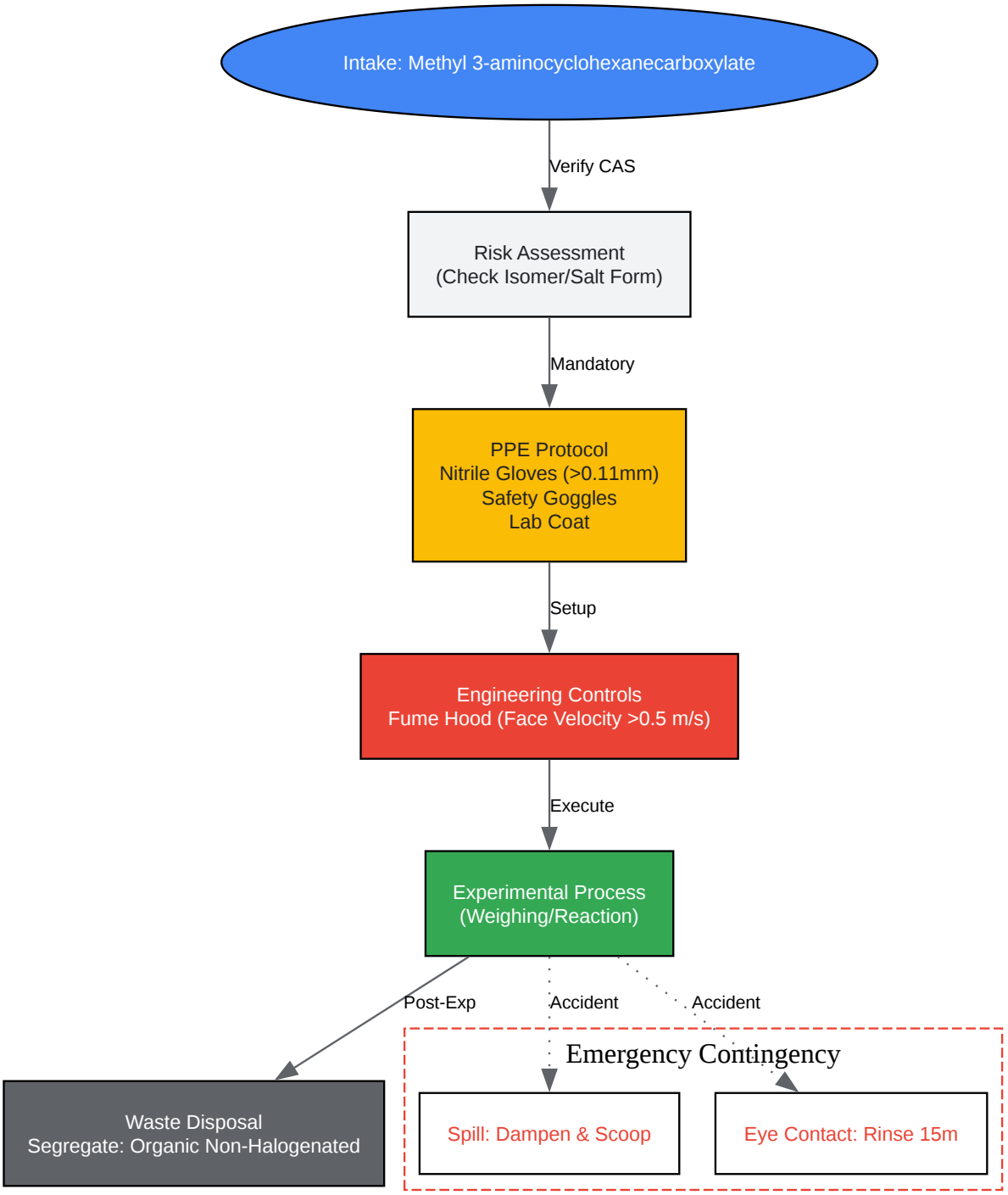

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Caption: Operational workflow for safe handling, emphasizing engineering controls prior to experimental execution.

Storage Protocol

- Temperature: Store at 2–8°C (Refrigerate). The free base is unstable at room temperature; the HCl salt is more robust but hygroscopic.
- Atmosphere: Store under inert gas (Argon/Nitrogen) if using the free base to prevent carbamate formation with atmospheric

  .
- Container: Tightly sealed amber glass to prevent photodegradation.

Synthetic Utility & Experimental Protocol

Application: Peptidomimetic Synthesis

Methyl 3-aminocyclohexanecarboxylate serves as a "scaffold lock." In a typical workflow, the amine is coupled to a carboxylic acid, or the ester is hydrolyzed to react with an amine.

Standard Operating Procedure: Amide Coupling (General)

Objective: Couple **Methyl 3-aminocyclohexanecarboxylate** (HCl salt) with a Boc-protected amino acid.

Reagents:

- Compound: 1.0 equiv (HCl salt)
- Coupling Agent: HATU or EDC/HOBt (1.1 equiv)
- Base: DIPEA (Diisopropylethylamine) (3.0 equiv) – Crucial to neutralize the HCl salt.
- Solvent: DMF or DCM (Anhydrous)

Step-by-Step Protocol:

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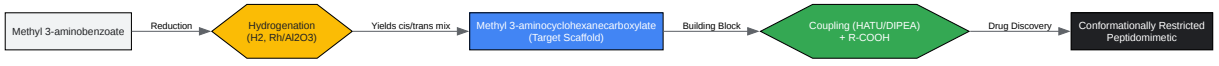
- Dissolution: In a flame-dried round-bottom flask, dissolve the Boc-amino acid and coupling agent (HATU) in anhydrous DMF under Argon. Stir for 5 minutes to activate the acid.
- Neutralization (Critical Step): In a separate vial, suspend **Methyl 3-aminocyclohexanecarboxylate** HCl in DMF. Add DIPEA dropwise.
  - Observation: The suspension should clear as the free base is liberated.
- Addition: Transfer the amine solution to the activated acid mixture via syringe.
- Reaction: Stir at Room Temperature (RT) for 2–4 hours. Monitor by TLC or LC-MS.
- Quench & Workup: Dilute with EtOAc. Wash sequentially with 5% LiCl (to remove DMF), 1M HCl (remove unreacted amine), saturated

  , and brine.
- Drying: Dry over

  , filter, and concentrate.

Diagram 2: Synthetic Pathway & Logic



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Caption: Synthetic route from aromatic precursor to bioactive peptidomimetic, highlighting the hydrogenation step.

Emergency Response & First Aid

In the event of exposure, immediate action is required to mitigate the alkaline nature of the amine.

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- Eye Contact: Rinse cautiously with water for at least 15 minutes.[4] Remove contact lenses if present and easy to do.[5] Seek medical attention immediately (risk of corneal damage from amines).[4][6]
- Skin Contact: Wash with mild soap and water. Do not use organic solvents (ethanol/acetone) as they may increase skin absorption.
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen.
- Spill Control:
  - Evacuate the immediate area.[2][6]
  - Wear PPE (Gloves, Goggles, N95/P100 mask).
  - Solid Spill: Sweep up carefully to avoid dust generation.[4][2] Place in a closed container.
  - Liquid Spill (Free Base): Absorb with vermiculite or sand. Do not use sawdust (fire hazard with amines).

References

- Thermo Fisher Scientific. (2024). Safety Data Sheet: Methyl trans-3-aminocyclohexanecarboxylate hydrochloride. Retrieved from
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 46172886, **Methyl 3-aminocyclohexanecarboxylate**. Retrieved from
- TCI Chemicals. (2025). Product Specification: **Methyl 3-Aminocyclohexanecarboxylate** Hydrochloride (M1984). Retrieved from
- Barreiro, E. J., et al. (2011). The Methylation Effect in Medicinal Chemistry. Chemical Reviews.
- ChemicalBook. (2025).[6] **Methyl 3-aminocyclohexanecarboxylate** Properties and Safety. Retrieved from [7]

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Sources

- 1. Methyl 3-aminocyclobutane-1-carboxylate hydrochloride | C6H12ClNO2 | CID 43810936 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. capotchem.cn [capotchem.cn]
- 3. tcichemicals.com [tcichemicals.com]
- 4. fishersci.es [fishersci.es]
- 5. tcichemicals.com [tcichemicals.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. Methyl trans-4-AMinocyclohexanecarboxylate Hydrochloride | 61367-07-5 [chemicalbook.com]
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